

An In-depth Technical Guide to 3,8-Dihydroxytetradecanoyl-CoA

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Compound of Interest

Compound Name: 3,8-Dihydroxytetradecanoyl-CoA

Cat. No.: B15544960

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding **3,8-Dihydroxytetradecanoyl-CoA** is limited in publicly accessible databases. This guide compiles the available data and provides context based on related compounds and metabolic pathways.

Chemical Identity and Properties

As of this writing, a specific CAS (Chemical Abstracts Service) number for **3,8-Dihydroxytetradecanoyl-CoA** has not been identified in major chemical databases. This may indicate that it is a novel or less-studied compound. However, based on supplier information, the following properties can be attributed to this molecule.

Table 1: Physicochemical Properties of **3,8-Dihydroxytetradecanoyl-CoA**

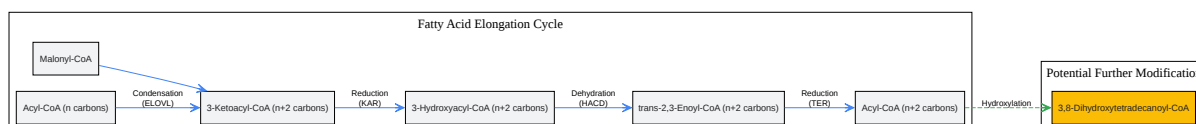
Property	Value	Source
Molecular Formula	C35H62N7O19P3S	Supplier Data
Molecular Weight	1009.9 g/mol	Supplier Data
Physical State	Solid (Predicted)	Inferred from similar long-chain acyl-CoAs
Solubility	Expected to be soluble in aqueous buffers	Inferred from the presence of the Coenzyme A moiety

Biological Context and Signaling Pathways

Long-chain dihydroxyacyl-CoAs are intermediates in fatty acid metabolism, particularly in the pathways of fatty acid synthesis and degradation (β -oxidation). Dihydroxy fatty acids themselves have been noted for their potential role in neuroinflammation and brain development. Altered levels of certain dihydroxy fatty acids have been observed in the umbilical cord blood of children later diagnosed with autism spectrum disorder, suggesting a role in early neurodevelopmental processes.

The synthesis of very long-chain fatty acids involves a cycle of four enzymatic reactions. A dihydroxyacyl-CoA, such as **3,8-Dihydroxytetradecanoyl-CoA**, would be a key intermediate in such a pathway, likely formed through the action of specific hydratases and dehydrogenases.

Below is a generalized signaling pathway for the synthesis of very long-chain fatty acids, indicating the potential position of a dihydroxyacyl-CoA intermediate.



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Figure 1: Generalized fatty acid elongation pathway.

Experimental Protocols

Due to the limited information available for **3,8-Dihydroxytetradecanoyl-CoA**, specific experimental protocols have not been published. However, general methodologies for the synthesis and analysis of long-chain acyl-CoAs can be adapted.

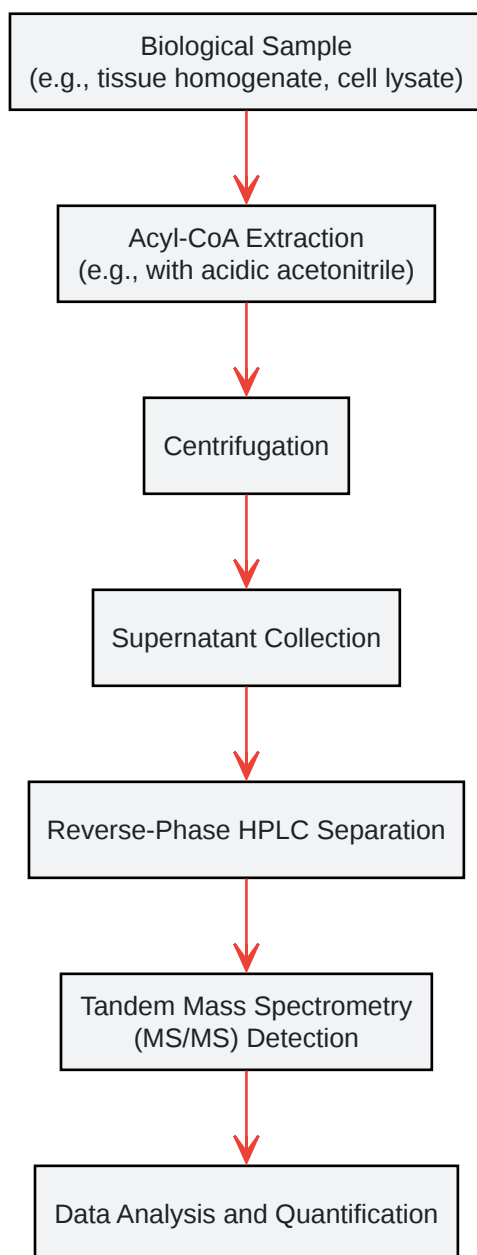
Enzymatic Synthesis of a Long-Chain Hydroxyacyl-CoA (Representative Protocol)

This protocol is a generalized representation for the enzymatic synthesis of a hydroxyacyl-CoA and would require optimization for the specific synthesis of **3,8-Dihydroxytetradecanoyl-CoA**.

- Reaction Setup:
 - Prepare a reaction buffer (e.g., 100 mM potassium phosphate, pH 7.4).
 - To the buffer, add the precursor acyl-CoA (e.g., a tetradecanoyl-CoA derivative).
 - Add the necessary cofactors, such as NADPH or NADH, depending on the dehydrogenase to be used.
 - Initiate the reaction by adding the purified enzymes (e.g., a specific hydratase and dehydrogenase).
- Incubation:
 - Incubate the reaction mixture at an optimal temperature (e.g., 37°C) for a predetermined time (e.g., 1-4 hours).
 - Monitor the reaction progress by taking aliquots at different time points and analyzing them by HPLC or LC-MS.
- Purification:
 - Stop the reaction by adding an acid (e.g., perchloric acid) to precipitate the enzymes.
 - Centrifuge the mixture to pellet the precipitated proteins.
 - The supernatant containing the acyl-CoA can be further purified using solid-phase extraction (SPE) or preparative HPLC.

Analysis of Long-Chain Acyl-CoAs by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive method for the detection and quantification of acyl-CoAs.



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Figure 2: Workflow for acyl-CoA analysis by LC-MS/MS.

Methodology Outline:

- Sample Preparation:

- Homogenize the biological sample in a cold extraction solvent (e.g., 75% acetonitrile with 0.1% formic acid).
- Include an internal standard (e.g., a stable isotope-labeled acyl-CoA) for accurate quantification.
- Extraction:
 - Vortex the homogenate and incubate on ice to precipitate proteins.
 - Centrifuge at high speed to pellet the debris.
- Analysis:
 - Transfer the supernatant to an autosampler vial for injection into the LC-MS/MS system.
 - Separate the acyl-CoAs using a C18 reverse-phase column with a gradient of mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
- Detection:
 - Detect the acyl-CoAs using a tandem mass spectrometer in multiple reaction monitoring (MRM) mode for high specificity and sensitivity.

Conclusion

3,8-Dihydroxytetradecanoyl-CoA represents a potentially important but currently understudied molecule in the realm of fatty acid metabolism. While direct experimental data is scarce, its structure suggests a role as an intermediate in very long-chain fatty acid synthesis. The methodologies for the synthesis and analysis of similar acyl-CoAs provide a framework for future research into the precise biological functions and properties of this compound. Further investigation is warranted to elucidate its specific pathways and potential significance in health and disease, particularly in the context of neurodevelopment and metabolic disorders.

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